

What are the physical and chemical properties of D-Phenylalaninol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Penylalaninol*

Cat. No.: *B555900*

[Get Quote](#)

D-Phenylalaninol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Phenylalaninol, a chiral amino alcohol, is a critical building block in modern organic and medicinal chemistry. Its stereospecific structure makes it an invaluable tool in asymmetric synthesis, serving as a chiral auxiliary to control the stereochemical outcome of reactions. This technical guide provides an in-depth overview of the physical and chemical properties of D-Phenylalaninol, detailed experimental protocols for its characterization, and insights into its applications, particularly in drug development.

Physicochemical Properties

D-Phenylalaninol is a white to light yellow crystalline powder. Its properties are summarized in the tables below.

Table 1: General and Physical Properties of D-Phenylalaninol

Property	Value	Reference(s)
IUPAC Name	(2R)-2-amino-3-phenylpropan-1-ol	[1]
Synonyms	(R)-2-Amino-3-phenyl-1-propanol, D-Phe-ol	[2]
CAS Number	5267-64-1	[2][3]
Molecular Formula	C ₉ H ₁₃ NO	[2][3][4]
Molecular Weight	151.21 g/mol	[1][2][5]
Appearance	White to light yellow crystalline powder	[2][3]
Melting Point	90-96 °C	[2][6]
Boiling Point	303.8 - 307.5 °C at 760 mmHg	[3][6]
Density	1.077 - 1.201 g/cm ³	[3][6]
Flash Point	137.5 - 139.8 °C	[3][6]

Table 2: Chemical and Spectroscopic Properties of D-Phenylalaninol

Property	Value	Reference(s)
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol.	[3][7]
Optical Rotation	$[\alpha]_{\text{D}^{27}} = +22 \pm 2^\circ$ (c=1.2 in 1N HCl)	[2]
pKa (Predicted)	12.85 ± 0.10	[3][8]
LogP (Predicted)	0.7 - 1.249	[3]
Hydrogen Bond Donor Count	2	[3][7]
Hydrogen Bond Acceptor Count	2	[3][7]
Rotatable Bond Count	3	[3][7]
^1H NMR, ^{13}C NMR, IR, Mass Spec	Spectra available from various sources.	[6][9]

Experimental Protocols

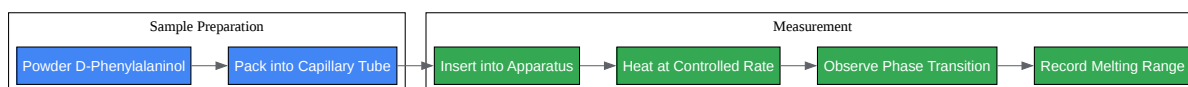
Melting Point Determination

The melting point of D-Phenylalaninol can be determined using a standard capillary melting point apparatus. This method relies on the visual observation of the phase transition from solid to liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered D-Phenylalaninol is packed into a capillary tube to a height of 2-3 mm.[7]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (1-2 °C per minute) for a more accurate measurement.[3]

- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded. This range is reported as the melting point.^[2]



[Click to download full resolution via product page](#)

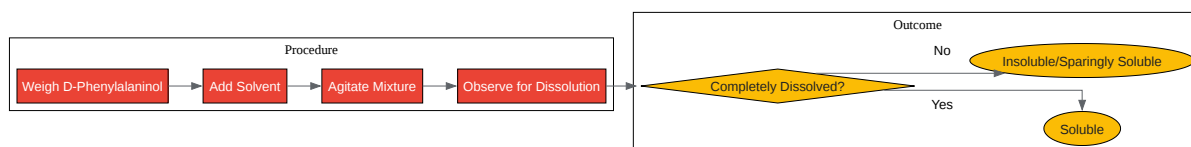
Figure 1: Workflow for Melting Point Determination.

Solubility Assessment (Qualitative)

A qualitative assessment of D-Phenylalaninol's solubility in various solvents can be performed to confirm its general solubility profile.

Methodology:

- Preparation: A small, measured amount of D-Phenylalaninol (e.g., 5-10 mg) is placed into a test tube.
- Solvent Addition: A small volume of the solvent to be tested (e.g., 0.5 mL) is added to the test tube.
- Agitation: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. If not, incremental additions of the solvent can be made, with agitation after each addition, to estimate the solubility.^[4]



[Click to download full resolution via product page](#)

Figure 2: Workflow for Qualitative Solubility Assessment.

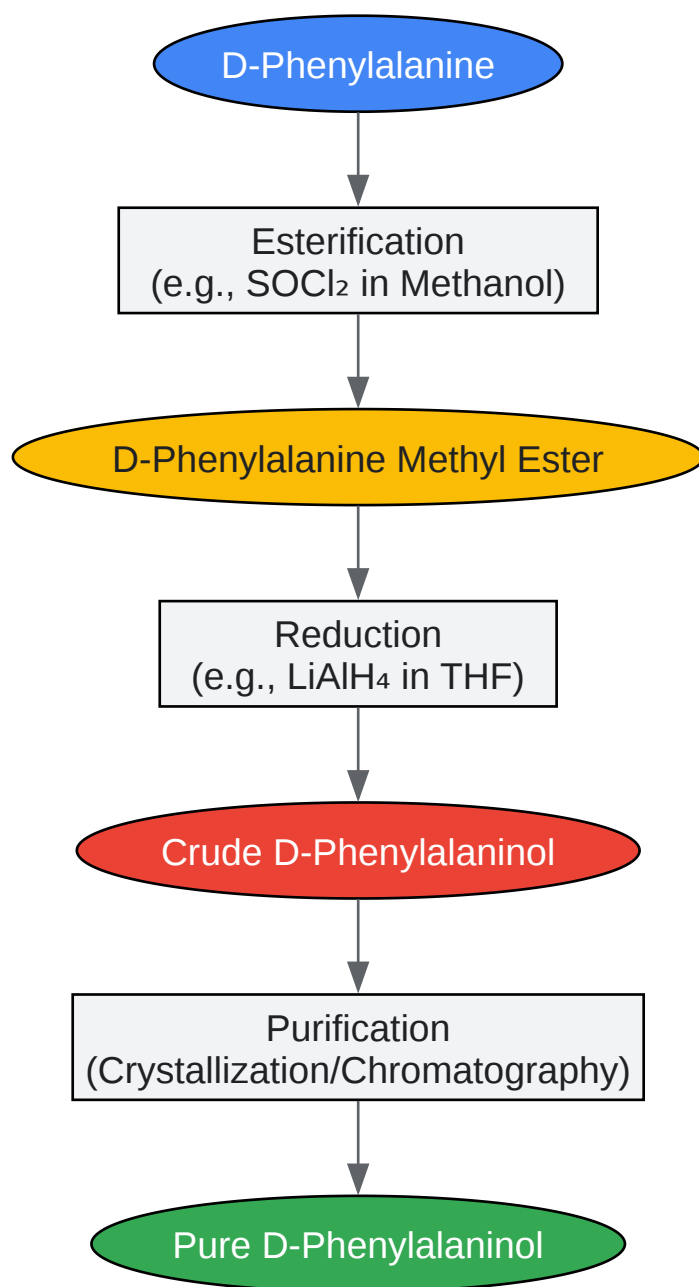
Synthesis and Applications

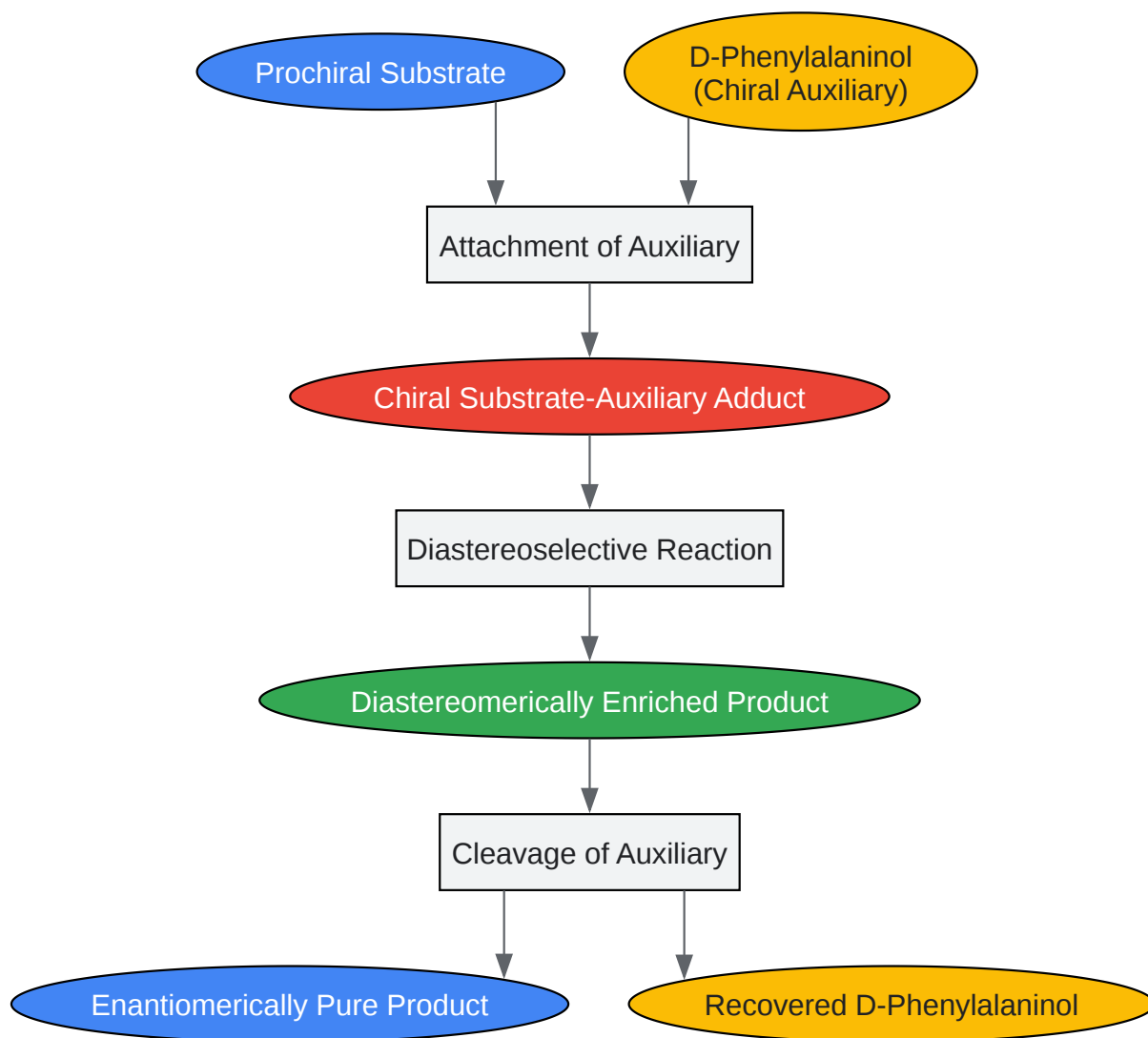
Synthesis of D-Phenylalaninol

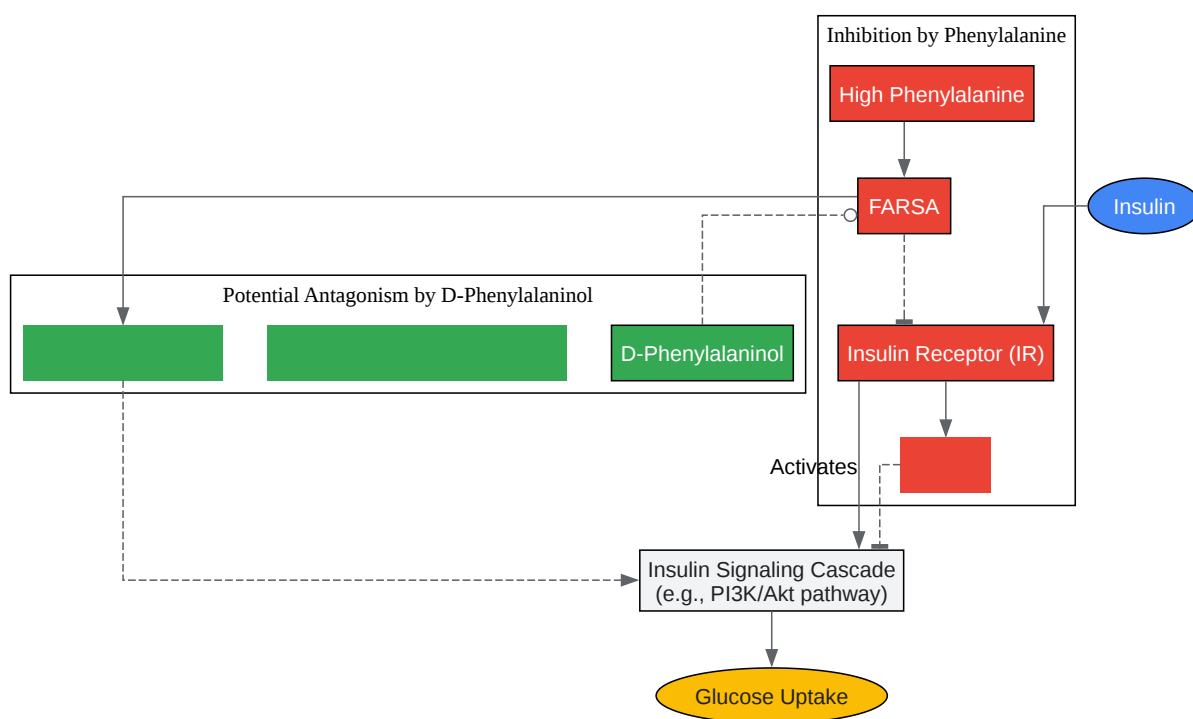
D-Phenylalaninol can be synthesized from D-phenylalanine. A common laboratory-scale method involves the reduction of the carboxylic acid group.

Representative Experimental Workflow:

- **Esterification:** D-phenylalanine is first converted to its methyl or ethyl ester to protect the carboxylic acid and improve solubility in organic solvents.
- **Reduction:** The resulting amino ester is then reduced using a suitable reducing agent, such as lithium aluminum hydride (LiAlH_4) or sodium borohydride (NaBH_4) in an appropriate solvent (e.g., tetrahydrofuran).
- **Work-up and Purification:** The reaction is quenched, and the product is extracted and purified, typically by crystallization or chromatography, to yield D-Phenylalaninol.^[10]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D(+)-Phenylalaninol: Synthesis, Chiral Recognition, and Gastric Acid Secretion Inhibition_Chemicalbook [chemicalbook.com]
- 2. pennwest.edu [pennwest.edu]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. benchchem.com [benchchem.com]
- 5. tetrazolelover.at.ua [tetrazolelover.at.ua]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. chymist.com [chymist.com]
- 8. byjus.com [byjus.com]
- 9. Phenylalanine impairs insulin signaling and inhibits glucose uptake through modification of IR β - PMC [pmc.ncbi.nlm.nih.gov]
- 10. US5367094A - Convenient process for the preparation of chiral or racemic phenylalaninols and their N-blocked derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [What are the physical and chemical properties of D-Phenylalaninol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555900#what-are-the-physical-and-chemical-properties-of-d-phenylalaninol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com